

An In-depth Technical Guide to the Synthesis of 4-Bromo-3-ethynylphenol

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Compound of Interest

Compound Name: 4-Bromo-3-ethynylphenol

Cat. No.: B15321095

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This technical guide outlines a proposed synthetic pathway for the preparation of **4-Bromo-3-ethynylphenol**, a valuable building block in medicinal chemistry and materials science. The synthesis is designed to ensure high regioselectivity and yield, addressing the challenges associated with the introduction of multiple substituents on a phenolic ring. This document provides a comprehensive overview of the starting materials, experimental methodologies, and relevant chemical principles.

Retrosynthetic Analysis and Strategic Approach

A direct electrophilic substitution approach on 3-ethynylphenol is likely to result in a mixture of isomeric products due to the competing directing effects of the hydroxyl and ethynyl groups. The hydroxyl group is a strong ortho-, para-director, while the ethynyl group is a meta-director. To overcome this challenge, a more regiocontrolled strategy is proposed, starting from a commercially available substituted phenol and sequentially introducing the required functionalities.

The chosen strategy involves the initial iodination of 4-bromophenol, followed by protection of the hydroxyl group, selective Sonogashira coupling to introduce the ethynyl moiety, and subsequent deprotection to yield the target molecule. This approach leverages the differential reactivity of aryl halides in palladium-catalyzed cross-coupling reactions, where the carbon-iodine bond is significantly more reactive than the carbon-bromine bond.

Proposed Synthetic Pathway

The proposed multi-step synthesis of **4-Bromo-3-ethynylphenol** is illustrated below. Each step is followed by a detailed experimental protocol.

Figure 1. Proposed synthetic pathway for 4-Bromo-3-ethynylphenol.

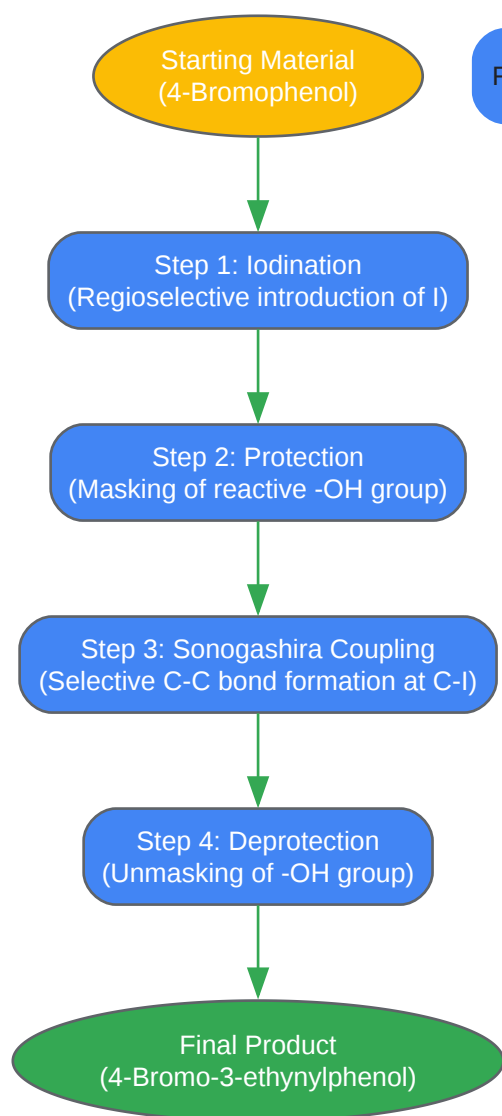


Figure 2. Logical workflow of the synthesis.

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